

Solubility Profile of Cyanoacetone Sodium Salt in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Cyanoacetone sodium salt*

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This technical guide provides a comprehensive overview of the solubility characteristics of **cyanoacetone sodium salt** (sodium 1-cyano-2-oxopropan-1-ide), a versatile reagent in organic synthesis. An understanding of its solubility is critical for optimizing reaction conditions, purification processes, and for its application in pharmaceutical and chemical research. This document outlines available solubility data, detailed experimental protocols for solubility determination, and a logical workflow for these procedures.

Core Technical Data

Cyanoacetone sodium salt is a polar, water-soluble organic salt.^{[1][2]} Its solubility in organic solvents is a crucial parameter for its use as a nucleophilic building block in various chemical transformations, including alkylations and condensations.^[3] While extensive quantitative solubility data across a wide range of organic solvents is not readily available in the public domain, a qualitative and inferred solubility profile has been compiled from various sources.

Table 1: Solubility of Cyanoacetone Sodium Salt in Various Solvents

| Solvent | Chemical Class | Polarity | Solubility | Data Source / Inference |
|-----------------------------|----------------------|-----------|--------------------------------|--|
| Water (H ₂ O) | Protic, Inorganic | Very High | 460 g/L at 20 °C | [4] |
| Anhydrous Ethanol (EtOH) | Protic, Alcohol | High | Soluble | [3] |
| Methanol (MeOH) | Protic, Alcohol | High | Likely Soluble | Inferred from use in similar reactions[5] |
| Dimethyl Sulfoxide (DMSO) | Aprotic, Sulfoxide | Very High | Soluble | [1] |
| N,N-Dimethylformamide (DMF) | Aprotic, Amide | Very High | Likely Soluble | Used as a reaction solvent |
| Acetonitrile (MeCN) | Aprotic, Nitrile | High | Likely Soluble | Inferred from general solubility of similar salts |
| Acetone | Aprotic, Ketone | Medium | Sparingly Soluble to Insoluble | Inferred from general solubility principles of salts |
| Tetrahydrofuran (THF) | Aprotic, Ether | Medium | Likely Insoluble | Inferred from general solubility principles of salts |
| Ethyl Acetate (EtOAc) | Aprotic, Ester | Medium | Likely Insoluble | Inferred from general solubility principles of salts |
| Dichloromethane (DCM) | Aprotic, Halogenated | Medium | Likely Insoluble | Inferred from general solubility principles of salts |
| Toluene | Aprotic, Aromatic HC | Low | Likely Insoluble | Inferred from general solubility |

principles of salts

Inferred from
general solubility
principles of salts

Hexanes

Aprotic, Aliphatic
HC

Very Low

Likely Insoluble

Note: "Likely Soluble" or "Likely Insoluble" are estimations based on the chemical properties of the salt and solvents and its documented use in specific reaction media. Experimental verification is highly recommended.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of a solid organic salt, such as **cyanoacetone sodium salt**, in an organic solvent. This protocol is based on the widely accepted isothermal equilibrium shake-flask method.

Objective: To determine the saturation solubility of **cyanoacetone sodium salt** in a given organic solvent at a specific temperature.

Materials and Equipment:

- **Cyanoacetone sodium salt** (high purity)
- Anhydrous organic solvent of choice (HPLC grade or equivalent)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath with agitation capabilities
- Calibrated thermometer or temperature probe
- Glass vials or flasks with airtight seals (e.g., screw caps with PTFE liners)
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE or nylon)
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a gravimetric analysis setup (drying oven, desiccator).

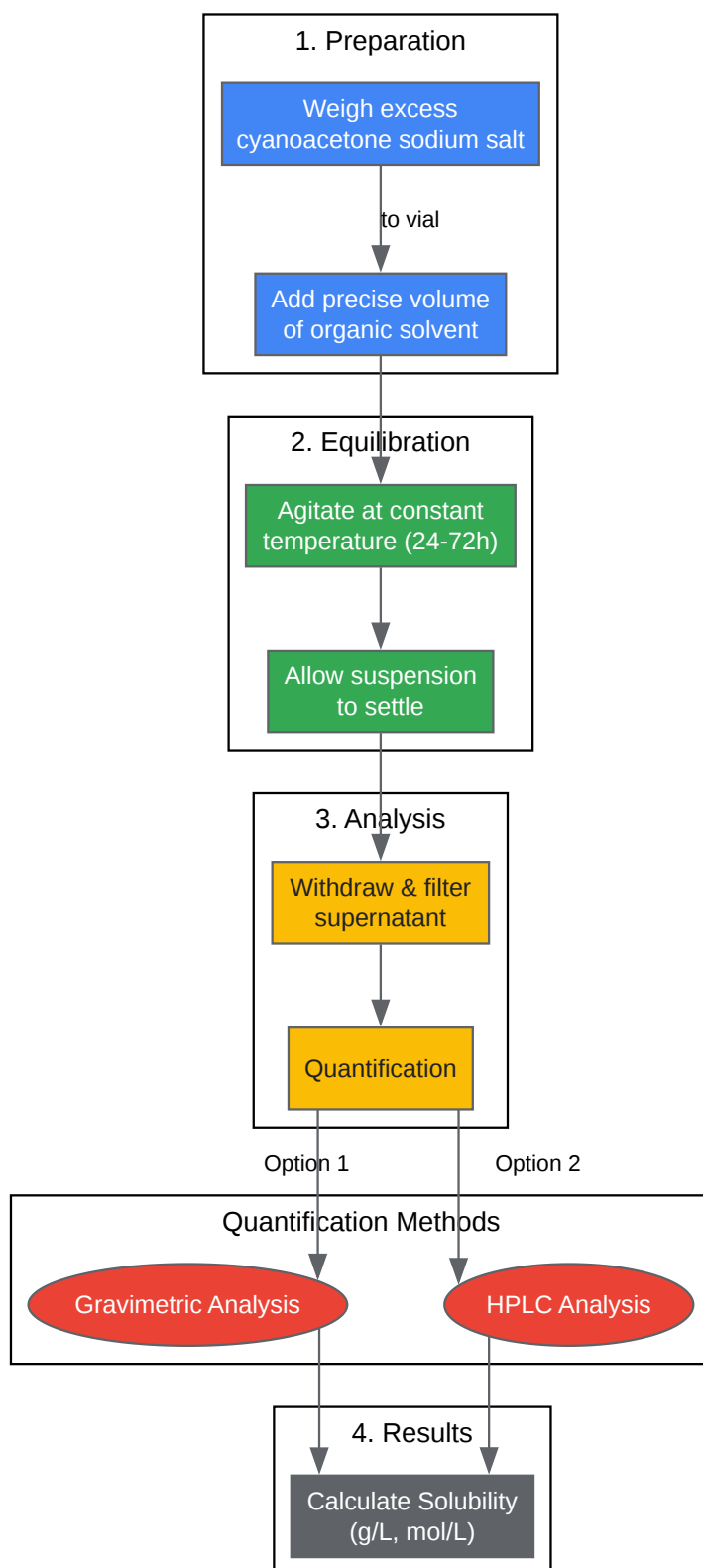
Procedure:

- Sample Preparation:
 - Accurately weigh an excess amount of **cyanoacetone sodium salt** and add it to a pre-weighed vial or flask. The excess solid is crucial to ensure that saturation is reached.
 - Pipette a precise volume of the chosen organic solvent into the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in the thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture vigorously for a predetermined period (typically 24-72 hours) to ensure that equilibrium between the solid and dissolved salt is achieved. Preliminary studies may be required to determine the optimal equilibration time.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the suspension to settle for a sufficient time (e.g., 1-2 hours) at the same temperature to let the excess solid precipitate.
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- Quantification:
 - Gravimetric Method:
 - Accurately weigh the volumetric flask containing the filtered saturated solution.

- Carefully evaporate the solvent under reduced pressure or in a drying oven at a temperature well below the decomposition point of the salt.
- Once all the solvent has been removed, dry the remaining solid to a constant weight in a desiccator.
- The final weight of the solid represents the amount dissolved in the initial volume of the solvent.
- Chromatographic Method (HPLC):
 - Dilute the filtered saturated solution with a suitable mobile phase to a concentration that falls within the linear range of a pre-established calibration curve.
 - Analyze the diluted sample by HPLC.
 - Determine the concentration of the **cyanoacetone sodium salt** in the diluted sample by comparing its peak area to the calibration curve.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
- Calculation of Solubility:
 - Express the solubility in desired units, such as grams per liter (g/L), milligrams per milliliter (mg/mL), or moles per liter (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **cyanoacetone sodium salt**.



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Caption: Experimental workflow for solubility determination.

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